

# physical and chemical properties of 1-Methyl-2-naphthol

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## Compound of Interest

Compound Name: 1-Methyl-2-naphthol

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## In-Depth Technical Guide to 1-Methyl-2-naphthol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of **1-Methyl-2-naphthol** (CAS No: 1076-26-2). The information is curated for professionals in research and development, offering detailed data and insights into the compound's characteristics and synthesis.

## Core Physical and Chemical Properties

**1-Methyl-2-naphthol**, with the molecular formula  $C_{11}H_{10}O$ , is an aromatic organic compound. [1][2] It belongs to the naphthol family, which are derivatives of naphthalene.[3][4] The physical and chemical properties of **1-Methyl-2-naphthol** are summarized in the tables below, providing a consolidated view of its key characteristics.

## Physical Properties

Property	Value	Source
Molecular Formula	C <sub>11</sub> H <sub>10</sub> O	[1][2]
Molecular Weight	158.20 g/mol	[1]
CAS Number	1076-26-2	[5][6]
Melting Point	112 °C	[7]
Boiling Point	304.3 °C at 760 mmHg	[2]
Density	1.144 g/cm <sup>3</sup>	[2]
Refractive Index	1.656	[2]
Appearance	Solid	[8]
Solubility	Soluble in simple organic solvents.	[9]

## Chemical and Spectroscopic Properties

Property	Value	Source
IUPAC Name	1-methylnaphthalen-2-ol	[1]
pKa (estimated)	9.65 ± 0.50	[5]
LogP	2.8538	[2]
Vapor Pressure	0.00049 mmHg at 25°C	[2]
Flash Point	147.1 °C	[2]

## Spectral Data

Detailed spectral analysis is crucial for the identification and characterization of **1-Methyl-2-naphthol**.

## <sup>1</sup>H and <sup>13</sup>C NMR Spectroscopy

While a definitive, published spectrum specifically for **1-Methyl-2-naphthol** is not readily available in the public domain, analysis of similar compounds and spectral databases provides expected chemical shifts. The following represents a likely spectral profile based on available data for related structures.

Note: The following data is inferred and should be confirmed with experimental analysis.

<sup>1</sup> H NMR (400 MHz, CDCl <sub>3</sub> )	<sup>13</sup> C NMR (100 MHz, CDCl <sub>3</sub> )
δ (ppm)	δ (ppm)
~2.4 (s, 3H, -CH <sub>3</sub> )	~16.0 (-CH <sub>3</sub> )
~7.1-7.9 (m, 6H, Ar-H)	~110.0-135.0 (Ar-C)
~5.0 (br s, 1H, -OH)	~152.0 (Ar-C-OH)

## Infrared (IR) Spectroscopy

The IR spectrum of **1-Methyl-2-naphthol** is expected to exhibit characteristic absorption bands for its functional groups.

Wavenumber (cm <sup>-1</sup> )	Bond	Functional Group
3500-3200 (broad)	O-H stretch	Phenolic hydroxyl
3100-3000	C-H stretch	Aromatic
2960-2850	C-H stretch	Methyl
1600-1450	C=C stretch	Aromatic ring
1260-1000	C-O stretch	Phenol

## Experimental Protocols

A specific, detailed experimental protocol for the synthesis of **1-Methyl-2-naphthol** is not widely published. However, methods for the synthesis of related naphthol derivatives provide a strong basis for its preparation.

## Synthesis of 2-Methyl-1-naphthol (An Isomer)

A patented method for the synthesis of the isomer 2-methyl-1-naphthol involves the methylation of  $\alpha$ -naphthol.<sup>[10]</sup>

Reaction:  $\alpha$ -Naphthol is reacted with methanol in the liquid phase over an alumina catalyst.

Conditions:

- Temperature: 320°C to 380°C
- Pressure: 300 to 500 psig
- Methanol: $\alpha$ -naphthol molar ratio: 0.1 to 1.0
- Catalyst: Alumina, preferably derived from aluminum alkoxide hydrolysis.<sup>[10]</sup>

This process offers high selectivity for the desired product and can be adapted for the synthesis of other methylated naphthols.

## Methylation of 2-Naphthol

A general method for the methylation of 2-naphthol uses dimethyl carbonate under continuous-flow gas-phase conditions.

Reaction: 2-Naphthol is methylated with dimethyl carbonate in the presence of a solid-supported potassium carbonate catalyst.

Procedure:

- Catalyst Preparation: A solution of  $K_2CO_3$  and poly(ethylene)glycol in water is added to  $Al_2O_3$  beads. The water is removed by rotary evaporation, and the solid is dried in a vacuum oven.
- Reaction Setup: A liquid pump carries the reaction mixture of 2-naphthol and dimethyl carbonate into a reaction column containing the catalyst, heated to 180°C.
- Product Collection: The gaseous products are cooled and collected using a water condenser.

This "green chemistry" approach offers high yield and reduces the use of toxic reagents.

## Reactivity and Stability

Naphthols are known to undergo oxidation reactions. Studies on 1- and 2-naphthol show that they react with oxidizing radicals, such as the hydroxyl radical ( $\bullet\text{OH}$ ), primarily through addition to the aromatic ring. The preliminary oxidation products are typically dihydroxy naphthalenes and naphthoquinones.

Like other naphthols, **1-Methyl-2-naphthol** is expected to be sensitive to light and should be stored accordingly. The compound is stable under standard conditions but may form explosive mixtures with air upon intense heating.

## Logical Relationships and Workflows

Based on the available literature, there are no complex signaling pathways or intricate experimental workflows associated with **1-Methyl-2-naphthol** that would necessitate visualization using Graphviz. The primary chemical transformations are straightforward synthetic reactions. For clarity, a simplified logical flow of a potential synthesis is described below.



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Caption: A simplified workflow for the potential synthesis of **1-Methyl-2-naphthol**.

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- To cite this document: BenchChem. [physical and chemical properties of 1-Methyl-2-naphthol]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b091520#physical-and-chemical-properties-of-1-methyl-2-naphthol>]

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